

# In-Depth Technical Guide: 3-Bromo-1-methyl-7-nitro-1H-indazole

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Bromo-1-methyl-7-nitro-1H-indazole

Cat. No.: B1314959

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CAS Number: 74209-37-3

This technical guide provides a comprehensive overview of **3-Bromo-1-methyl-7-nitro-1H-indazole**, including its chemical properties, synthesis, and potential biological significance. The information is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

## Chemical and Physical Properties

**3-Bromo-1-methyl-7-nitro-1H-indazole** is a heterocyclic compound with the molecular formula  $C_8H_6BrN_3O_2$ .<sup>[1]</sup> It belongs to the indazole class of compounds, which are known for their diverse biological activities. The key physicochemical properties are summarized in the table below.

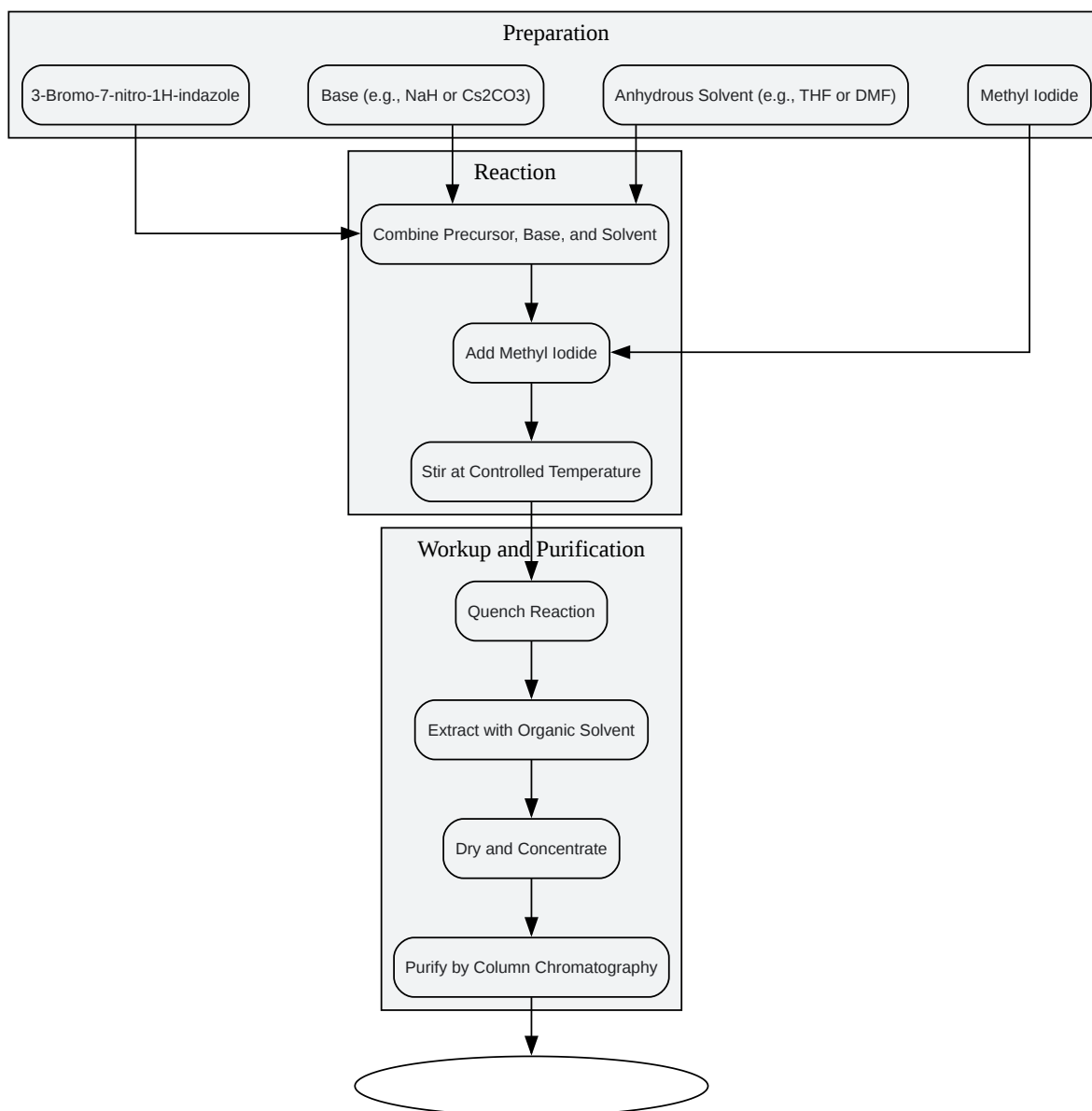
Property	Value
CAS Number	74209-37-3
Molecular Formula	$C_8H_6BrN_3O_2$
Molecular Weight	256.06 g/mol
Purity	Typically $\geq 97\%$

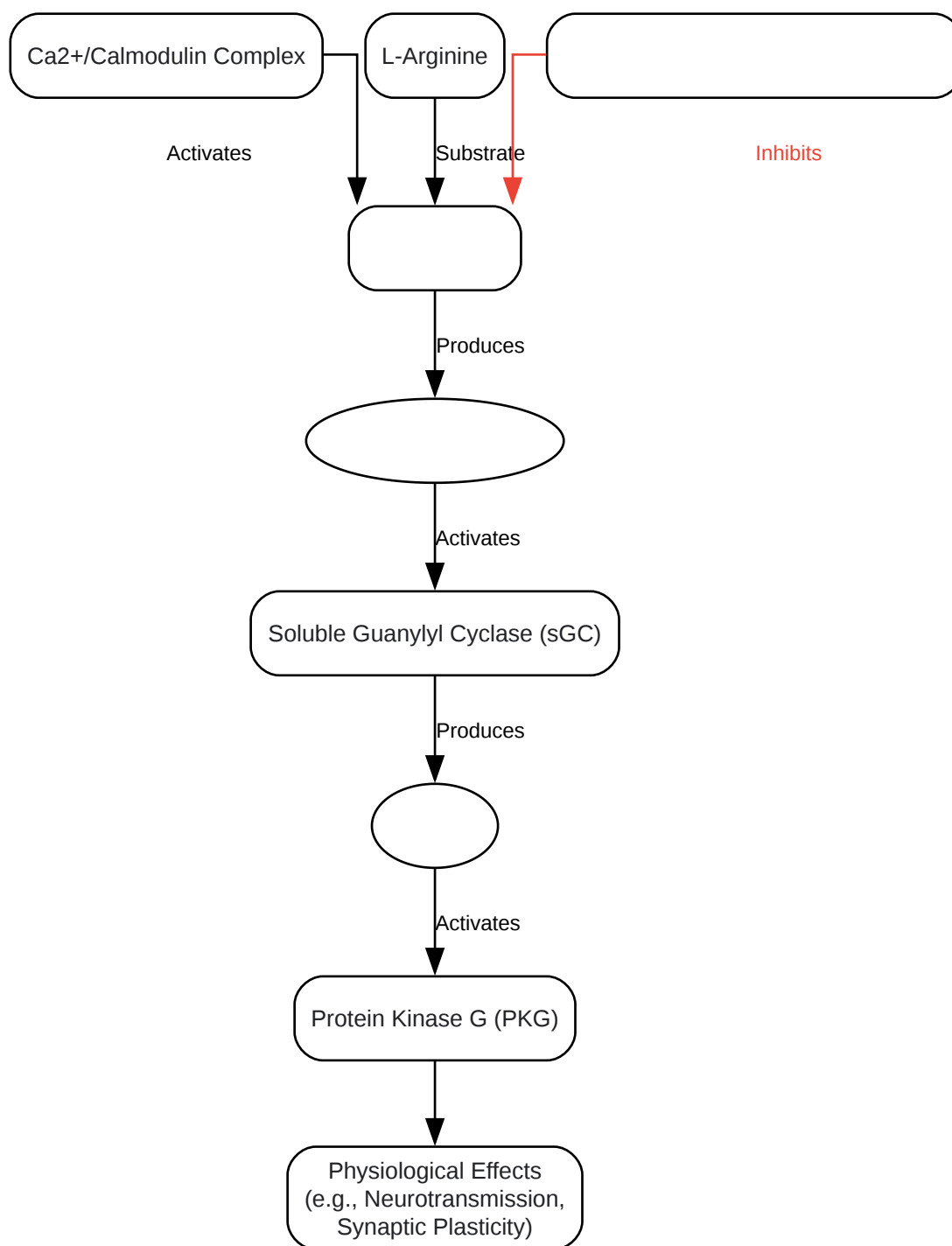
Note: Specific spectral and physical data like melting point and boiling point were not consistently available in the public domain and should be confirmed by experimental analysis.

## Synthesis

The synthesis of **3-Bromo-1-methyl-7-nitro-1H-indazole** is typically achieved through the N-methylation of its precursor, 3-Bromo-7-nitro-1H-indazole (CAS: 74209-34-0).<sup>[2]</sup> The general synthetic route involves the reaction of 3-Bromo-7-nitro-1H-indazole with a methylating agent, such as methyl iodide, in the presence of a base.<sup>[2]</sup>

## Experimental Workflow: Synthesis of 3-Bromo-1-methyl-7-nitro-1H-indazole





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## References

- 1. 74209-37-3 | 3-Bromo-1-methyl-7-nitro-1H-indazole - MolDb [moldb.com]
- 2. 3-bromo-1-methyl-7-nitro-indazole | CAS#:74209-37-3 | ChemsrC [chemsrc.com]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)